

Anti-MRSA agent 11 chemical structure and properties

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Compound of Interest

Compound Name: Anti-MRSA agent 11

Cat. No.: B12383817

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An In-depth Technical Guide to Anti-MRSA Agent 11

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anti-MRSA agent 11 is a compound with demonstrated activity against Methicillin-resistant *Staphylococcus aureus* (MRSA), a significant public health threat. This document provides a comprehensive overview of the available technical information for this agent, including its chemical identity, biological activity, and other relevant properties, to support further research and development efforts.

Chemical Structure and Properties

Based on available data, **Anti-MRSA agent 11** is identified by the CAS Number 3029704-83-1. While a definitive chemical structure diagram is not widely published in scientific literature, analysis of supplier databases points towards the following molecular formula and weight. An initial, very long chemical name found in some databases ("N-[3-(1-Cyano-1-methylethyl)-5-(4-methyl-1H-imidazol-1-yl)phenyl]-2-fluoro-4-methyl-5-[2-[8-[(1-methyl-1H-pyrazol-4-yl)amino]imidazo[1,2-a]pyridin-3-yl]ethynyl]benzamide") is likely erroneous as it does not correspond to the provided molecular formula.

Table 1: Physicochemical Properties of **Anti-MRSA Agent 11**

Property	Value	Source
CAS Number	3029704-83-1	Chemical Suppliers
Molecular Formula	C ₂₄ H ₁₈ F ₂ N ₄ O ₃	Chemical Suppliers
Molecular Weight	448.42 g/mol	Chemical Suppliers

Biological Activity

Anti-MRSA agent 11 has shown potent activity against both fluoroquinolone-sensitive and -resistant strains of MRSA. The minimum inhibitory concentration (MIC) has been consistently reported as 0.39 µg/mL against the MRSA strains USA500 and Mu50.

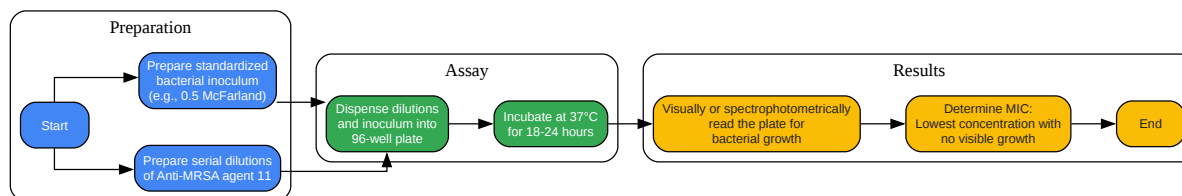
Table 2: In Vitro Activity of **Anti-MRSA Agent 11**

Organism	Strain	MIC (µg/mL)	Source
MRSA	USA500	0.39	Chemical Suppliers
MRSA	Mu50	0.39	Chemical Suppliers

Experimental Protocols

Detailed experimental protocols for the determination of the Minimum Inhibitory Concentration (MIC) of **Anti-MRSA agent 11** are not yet available in the public domain. However, a standard broth microdilution method, following the guidelines of the Clinical and Laboratory Standards Institute (CLSI), is the most probable methodology employed for such a determination.

Below is a generalized workflow representing a standard broth microdilution assay for MIC determination.



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Generalized workflow for MIC determination.

Mechanism of Action and Signaling Pathways

Currently, there is no publicly available information detailing the mechanism of action of **Anti-MRSA agent 11** or any associated cellular signaling pathways that it may modulate. Further research is required to elucidate how this compound exerts its antibacterial effects.

Summary and Future Directions

Anti-MRSA agent 11 is a promising compound with potent in vitro activity against clinically relevant MRSA strains. However, a significant gap in knowledge exists regarding its precise chemical structure, mechanism of action, and detailed experimental characterization. The lack of a primary research publication or patent detailing its discovery and development limits a deeper understanding of this agent.

Future research should focus on:

- The definitive structural elucidation of the compound.
- Publication of the detailed synthesis and characterization data.
- In-depth studies to determine its mechanism of action against MRSA.
- Evaluation of its efficacy and safety in preclinical in vivo models.

The availability of this information will be critical for the advancement of **Anti-MRSA agent 11** as a potential therapeutic candidate.

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